

4-Bromobenzoyl chloride stability and storage conditions

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Compound of Interest

Compound Name: 4-Bromobenzoyl chloride

Cat. No.: B042548

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Technical Support Center: 4-Bromobenzoyl Chloride

This guide provides essential information on the stability and storage of **4-Bromobenzoyl chloride** for researchers, scientists, and drug development professionals. Please consult this document for troubleshooting and frequently asked questions regarding its handling and use.

Frequently Asked Questions (FAQs)

Q1: What is **4-Bromobenzoyl chloride** and why is it reactive?

4-Bromobenzoyl chloride (C_7H_4BrClO) is an aromatic acyl chloride.^[1] Its reactivity stems from the acyl chloride functional group, which is a potent electrophile. This makes it highly susceptible to nucleophilic attack, particularly by water, leading to hydrolysis.^[1]

Q2: What are the optimal storage conditions for **4-Bromobenzoyl chloride**?

To ensure its stability, **4-Bromobenzoyl chloride** must be stored in a tightly closed container in a dry, cool, and well-ventilated area.^{[2][3]} It is crucial to store it under an inert atmosphere (e.g., nitrogen or argon) and to keep it refrigerated.^[2] For long-term storage, a temperature of 4°C is recommended.^[4]

Q3: What materials are incompatible with **4-Bromobenzoyl chloride**?

This compound is incompatible with several substances. Direct contact with water or moist air will cause it to decompose.^{[2][3]} Other incompatible materials include strong bases, alcohols,

and strong oxidizing agents.[2][3] It may also be corrosive to metals.[5]

Q4: What are the hazardous decomposition products of **4-Bromobenzoyl chloride**?

Upon decomposition, which can be caused by exposure to moisture or high temperatures, **4-Bromobenzoyl chloride** can release several hazardous substances. These include carbon monoxide (CO), carbon dioxide (CO₂), hydrogen chloride gas, hydrogen bromide, and phosgene.[2][3]

Troubleshooting Guide

Q5: My **4-Bromobenzoyl chloride** has been exposed to air. Is it still usable?

4-Bromobenzoyl chloride is highly sensitive to moisture.[2][3] Exposure to moist air will lead to hydrolysis, converting it to 4-bromobenzoic acid and hydrogen chloride gas. If the exposure was brief and in a low-humidity environment, it might still be usable for some applications, but its purity will be compromised. For reactions sensitive to acidic impurities or requiring precise stoichiometry, using a fresh, unopened container is strongly advised.

Q6: The material has changed in appearance (e.g., color change, clumping). What does this indicate?

The product is typically a white to off-white crystalline solid.[5] A noticeable change in color or the presence of clumps can be an indicator of degradation. Hydrolysis results in the formation of 4-bromobenzoic acid, which is a solid and could alter the appearance of the material. If you observe significant changes, the reagent's purity is questionable.

Q7: I notice a strong, pungent odor upon opening the container. Is this normal?

Yes, a pungent odor is characteristic of acyl chlorides. However, if the odor is particularly strong and irritating, it may indicate the release of hydrogen chloride (HCl) gas due to hydrolysis.[1] This suggests that the compound has been compromised by moisture. Always handle this reagent in a chemical fume hood.[2][3]

Data Presentation

Table 1: Physical and Chemical Properties of **4-Bromobenzoyl Chloride**

Property	Value	Source(s)
CAS Number	586-75-4	
Molecular Formula	BrC ₆ H ₄ COCl	
Molecular Weight	219.46 g/mol	[6]
Appearance	White to Orange to Green powder to lump	[5]
Melting Point	36-39 °C	[7]
Boiling Point	174 °C / 102 mmHg	[6]

Table 2: Recommended Storage and Handling Conditions

Condition	Recommendation	Source(s)
Storage Temperature	Refrigerated (2-8°C)	[6]
Atmosphere	Store under an inert gas	[2]
Key Conditions to Avoid	Exposure to moist air or water	[2][3]
Handling Location	Use only under a chemical fume hood	[2][3]
Personal Protective Equipment	Wear protective gloves, clothing, and eye/face protection	[2]

Experimental Protocols

Detailed experimental protocols for stability testing of **4-Bromobenzoyl chloride** are not publicly available in standard safety and technical datasheets. However, a general approach to assess the purity and stability of a potentially compromised reagent would involve the following:

Protocol: Qualitative Purity Assessment

- **Visual Inspection:** Carefully observe the material's physical state, color, and consistency. Compare it to the description on the product's certificate of analysis or a fresh sample.
- **Solubility Test:** In a controlled environment (fume hood), add a small amount of the material to a dry, inert organic solvent (e.g., dichloromethane).^[1] Undissolved solids may indicate the presence of the hydrolysis product, 4-bromobenzoic acid.
- **Titration:** An argentometric titration can be used to determine the purity of the acyl chloride by quantifying the chloride content.^[5]
- **Spectroscopic Analysis:** Techniques like ^1H NMR or FTIR spectroscopy can be employed. The presence of a broad peak corresponding to a carboxylic acid O-H stretch in the IR spectrum or a new set of peaks in the NMR spectrum would indicate the presence of 4-bromobenzoic acid.

Note: Always perform such tests with appropriate safety precautions in a controlled laboratory setting.

Mandatory Visualization

Below is a diagram illustrating the recommended workflow for handling and storing **4-Bromobenzoyl chloride** to maintain its stability and ensure experimental success.



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Caption: Recommended handling and storage workflow for **4-Bromobenzoyl chloride**.

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